

Application Notes and Protocols for GSK264220A Dose-Response Curve Analysis

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Compound of Interest

Compound Name: GSK264220A

Cat. No.: B1672373

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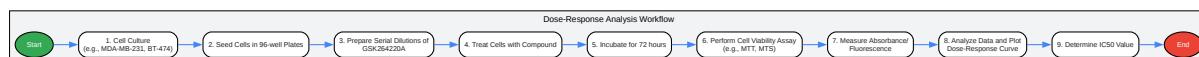
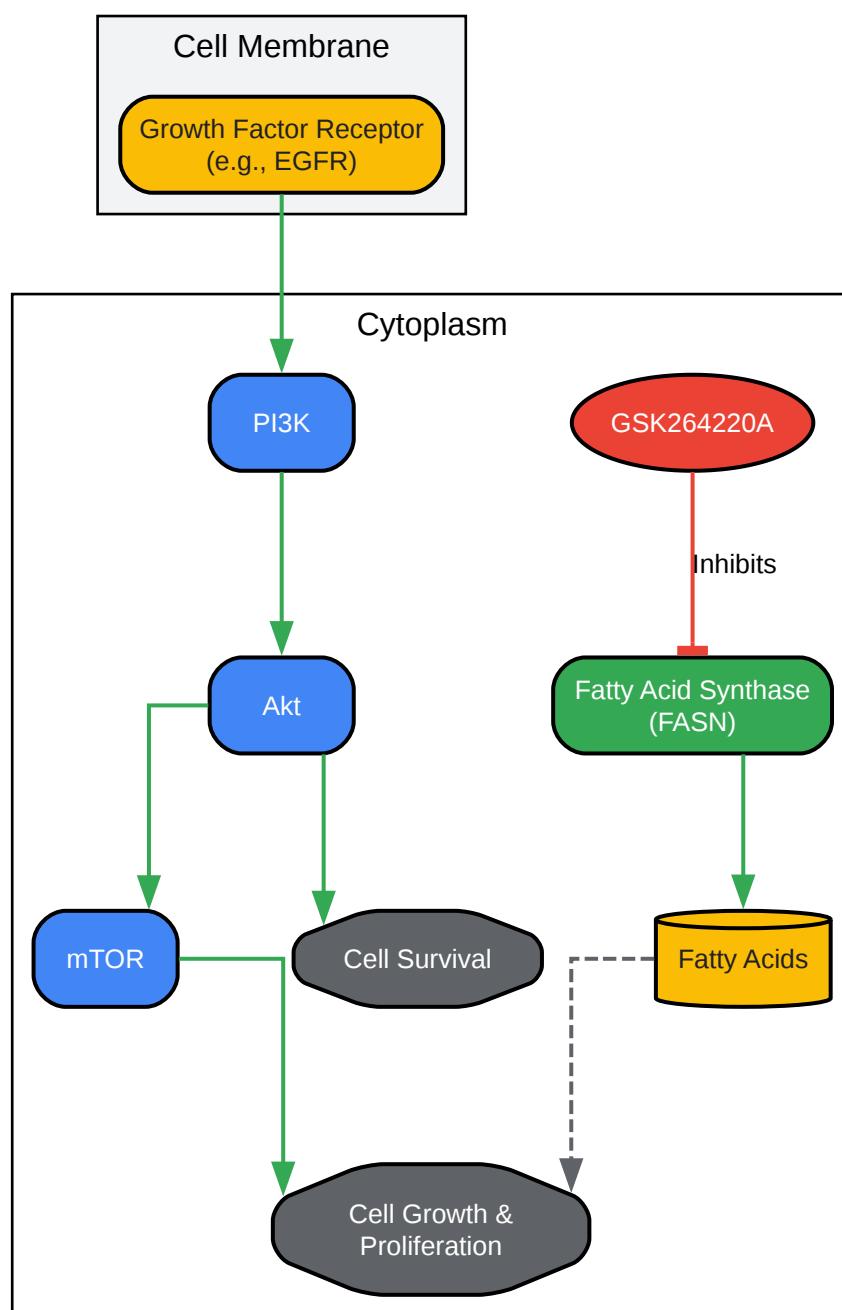
For Researchers, Scientists, and Drug Development Professionals

Introduction

GSK264220A is a lipase inhibitor that has demonstrated potential as an anti-cancer agent. Its mechanism of action involves the inhibition of fatty acid synthase (FASN), a key enzyme in the de novo synthesis of fatty acids. Upregulation of FASN is a known characteristic of many cancer types, where it plays a crucial role in providing lipids for membrane synthesis, energy storage, and signaling molecule production. By inhibiting FASN, **GSK264220A** disrupts these processes, leading to a reduction in cancer cell viability and proliferation. This document provides detailed protocols for analyzing the dose-response relationship of **GSK264220A** in cancer cell lines, enabling researchers to quantify its potency and efficacy.

Mechanism of Action and Signaling Pathway

GSK264220A targets the thioesterase domain of FASN, leading to an accumulation of malonyl-CoA and a subsequent shutdown of fatty acid synthesis. This disruption in lipid metabolism has downstream effects on several critical signaling pathways that are often dysregulated in cancer. The inhibition of FASN has been shown to impact the PI3K/Akt/mTOR pathway, which is central to cell growth, proliferation, and survival. Furthermore, by altering the composition of cellular membranes, FASN inhibition can affect the localization and function of signaling proteins, including receptor tyrosine kinases like EGFR.



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